

Essential Safety and Handling Protocols for IDOR-1117-2520

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Compound of Interest

Compound Name: IDOR-1117-2520

Cat. No.: B15607223

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **IDOR-1117-2520**. The following procedures and recommendations are designed to ensure a safe laboratory environment and proper disposal of the compound.

Personal Protective Equipment (PPE)

When handling **IDOR-1117-2520**, the use of appropriate personal protective equipment is mandatory to prevent exposure.^[1] Avoid inhalation and contact with skin and eyes.^{[1][2]}

PPE Category	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	Conforming to EN 166 (EU) or NIOSH (US).[2]
Hand Protection	Chemical impermeable protective gloves. Gloves must be inspected prior to use.	Must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[2]
Skin and Body Protection	Fire/flame resistant and impervious clothing.	Not specified.
Respiratory Protection	A suitable respirator is required. If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	Not specified.

Occupational Exposure Limits

There is currently no data available on occupational exposure limit values for **IDOR-1117-2520**.
[1][2]

Handling and Storage Protocols

Safe Handling:

- Handle the compound in a well-ventilated place.[2]
- Avoid the formation of dust and aerosols.[1][2]
- Use non-sparking tools to prevent fire from electrostatic discharge.[2]
- Ensure adequate ventilation and set up emergency exits and risk-elimination areas.[2]
- Use full personal protective equipment and avoid breathing vapors, mist, dust, or gas.[1]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[2]
- Store away from foodstuff containers or incompatible materials.[2]
- Keep away from direct sunlight and sources of ignition.[1]
- The recommended storage temperature for shipping of less than two weeks is room temperature.[1]

Emergency and Disposal Procedures

First-Aid Measures:

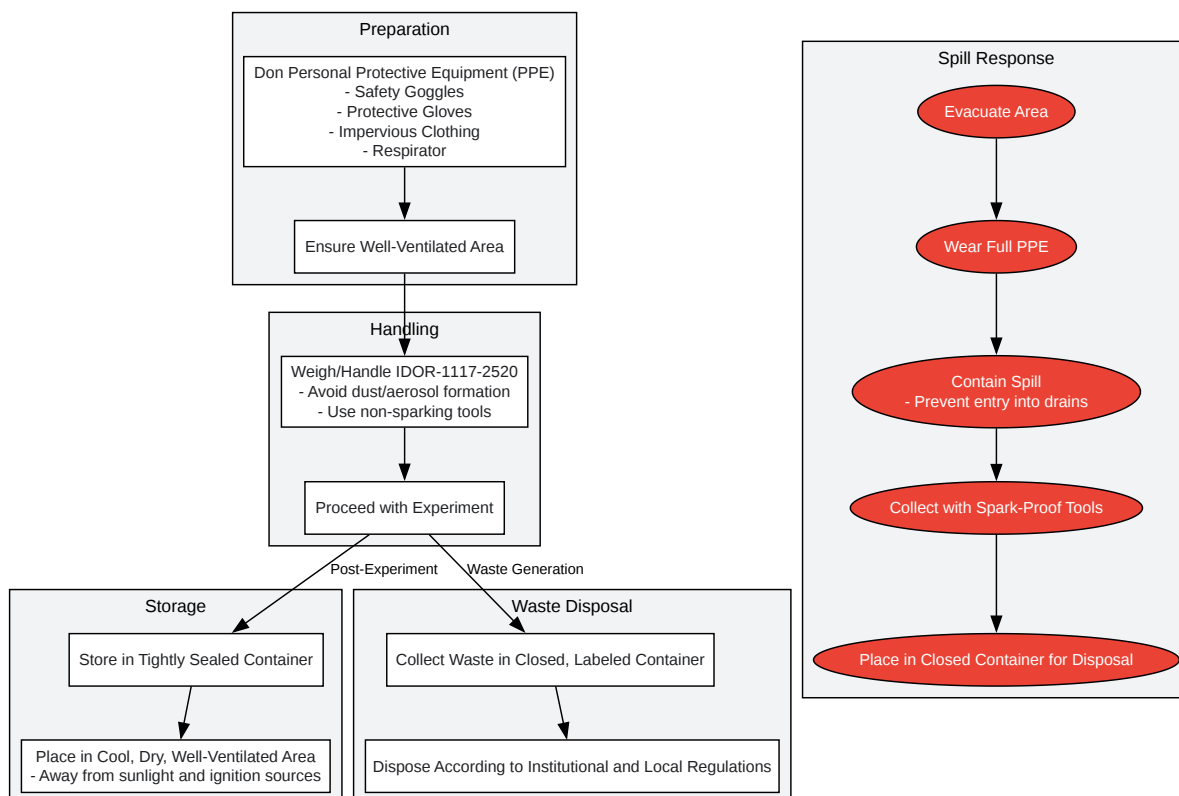
- If inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[2]
- In case of skin contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water.[2]
- In case of eye contact: Rinse with pure water for at least 15 minutes.[2]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Spill and Disposal:

- In case of a spill, prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[2]
- Discharge into the environment must be avoided.[2]
- Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.[2]
- Use spark-proof tools and explosion-proof equipment during cleanup.[2]

- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[\[2\]](#)

Workflow for Handling and Disposal of IDOR-1117-2520



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Caption: Workflow for the safe handling, storage, and disposal of **IDOR-1117-2520**.

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References

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- 2. targetmol.com [targetmol.com]
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